

A Technical Guide to the Solubility of **cis-2-Nonenoic Acid**

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Compound of Interest

Compound Name: **cis-2-Nonenoic acid**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **cis-2-Nonenoic acid**, a key intermediate in various biochemical pathways and a molecule of interest in drug development. This document summarizes the available solubility data, presents a detailed experimental protocol for solubility determination, and offers a visual representation of the experimental workflow.

Core Focus: Solubility Profile

Understanding the solubility of **cis-2-Nonenoic acid** is critical for its application in research and pharmaceutical formulations. Solubility dictates the choice of solvent systems for synthesis, purification, and biological assays. While extensive quantitative data for **cis-2-Nonenoic acid** in a wide range of organic solvents is not readily available in the public domain, this guide consolidates the existing information to aid researchers in their experimental design.

Quantitative Solubility Data

The following table summarizes the known solubility information for **cis-2-Nonenoic acid**. It is important to note the limited availability of precise quantitative data across various common laboratory solvents. The information provided is based on publicly accessible databases and literature.

Solvent	Quantitative Solubility	Qualitative Description	Temperature (°C)
Water	263.7 mg/L (estimated)	Slightly soluble	25
Alcohol	Data not available	Soluble	Not specified
Chloroform	Data not available	Sparingly soluble (inferred from a related compound)	Not specified
Methanol	Data not available	Slightly soluble (inferred from a related compound)	Not specified
Dimethyl Sulfoxide (DMSO)	Data not available	Expected to be soluble	Not specified

Note: The solubility in chloroform and methanol is inferred from data on a related compound, **cis**-11-eicosenoic acid methyl ester[1]. DMSO is a powerful aprotic solvent known to dissolve a wide array of organic molecules, and thus **cis-2-Nonenoic acid** is anticipated to be soluble in it[2][3][4]. The water solubility is an estimated value for 2-nonenoic acid[5].

Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data for their specific applications, the following experimental protocol provides a robust methodology for determining the solubility of **cis-2-Nonenoic acid** in various solvents. This protocol is a synthesis of established methods for fatty acid analysis[6][7][8][9].

Objective

To quantitatively determine the solubility of **cis-2-Nonenoic acid** in a selection of solvents at a specified temperature.

Materials

- **cis-2-Nonenoic acid** (high purity)

- Selected solvents (e.g., water, ethanol, methanol, acetone, DMSO) of analytical grade
- Analytical balance (± 0.0001 g)
- Vials with screw caps
- Constant temperature incubator or water bath
- Vortex mixer
- Centrifuge
- Micropipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometer) or a Gas Chromatography (GC) system.
- Volumetric flasks

Procedure

- Preparation of Saturated Solutions:

1. Add an excess amount of **cis-2-Nonenoic acid** to a series of vials, each containing a known volume of a different solvent.
2. Securely cap the vials to prevent solvent evaporation.
3. Place the vials in a constant temperature incubator or water bath set to the desired experimental temperature (e.g., 25 °C).
4. Agitate the vials using a vortex mixer for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Intermittent shaking is recommended.

- Phase Separation:

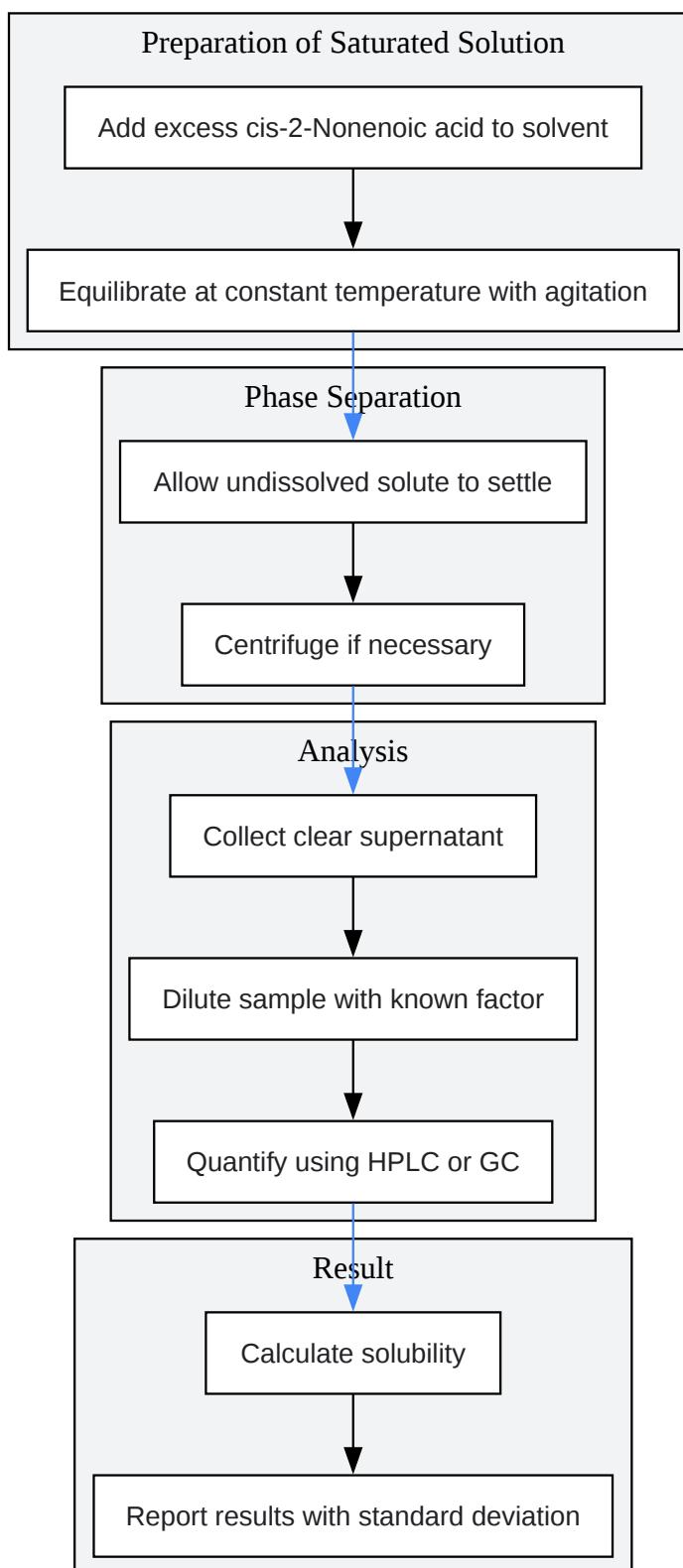
1. After the equilibration period, allow the vials to stand undisturbed at the constant temperature for a sufficient time (e.g., 1-2 hours) to allow the undissolved solute to settle.

2. For solvents where settling is slow, centrifuge the vials at a moderate speed to facilitate the separation of the solid and liquid phases.

- Sample Collection and Dilution:
 1. Carefully withdraw a known volume of the clear supernatant from each vial using a micropipette. Ensure that no solid particles are transferred.
 2. Dilute the collected supernatant with a suitable solvent (the same solvent used for the initial dissolution is preferred) to a concentration that falls within the linear range of the analytical instrument. The dilution factor should be accurately recorded.
- Quantification:
 1. Analyze the diluted samples using a calibrated HPLC or GC method to determine the concentration of **cis-2-Nonenoic acid**.
 2. Prepare a series of standard solutions of **cis-2-Nonenoic acid** of known concentrations to generate a calibration curve.
 3. Calculate the concentration of **cis-2-Nonenoic acid** in the original saturated solution by applying the dilution factor.
- Data Reporting:
 1. Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L.
 2. Repeat the experiment at least in triplicate to ensure the reproducibility of the results and report the average solubility with the standard deviation.

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **cis-2-Nonenoic acid**.

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Caption: Workflow for determining the solubility of **cis-2-Nonenoic acid**.

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